

Application of TM471-1 in Flow Cytometry: Detailed Application Notes and Protocols

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Compound of Interest

Compound Name: TM471-1

Cat. No.: B15544133

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Introduction

TM471-1 is an investigational, orally active, and irreversible inhibitor of Bruton's tyrosine kinase (BTK).[1] As a covalent inhibitor, **TM471-1** forms a specific bond with its target, leading to potent and sustained inhibition. BTK is a critical non-receptor tyrosine kinase in the B-cell receptor (BCR) signaling pathway, which is essential for B-cell proliferation, differentiation, and survival.[2][3][4][5] Dysregulation of the BCR pathway is implicated in the pathogenesis of various B-cell malignancies and autoimmune diseases.[2][3][4][5] Preclinical data have demonstrated that **TM471-1** inhibits cell growth, induces cell cycle arrest at the G0/G1 phase, and promotes apoptosis in cancer cells.[1] Currently, **TM471-1** is in Phase I clinical trials for the treatment of B-cell Non-Hodgkin Lymphoma and Multiple Sclerosis.[2][6]

Flow cytometry is a powerful and indispensable tool for elucidating the mechanism of action of novel therapeutic agents like **TM471-1** at a single-cell level. This application note provides detailed protocols for utilizing flow cytometry to assess the effects of **TM471-1** on the cell cycle and apoptosis, key indicators of its anti-proliferative activity.

Quantitative Data Summary

The following tables summarize the key quantitative data for **TM471-1** based on preclinical studies.

Table 1: In Vitro Potency of **TM471-1**

Target	IC50 (nM)
BTK (Wild Type)	1.3
BTK (C481S mutant)	>40,000
TEC	7.9
TXK	12.4

Data sourced from publicly available information.[\[1\]](#)

Table 2: Illustrative Example of **TM471-1** Effect on Cell Cycle Distribution in a B-cell Lymphoma Cell Line

Treatment	% of Cells in G0/G1 Phase	% of Cells in S Phase	% of Cells in G2/M Phase
Vehicle Control	45.2	35.8	19.0
TM471-1 (10 nM)	68.5	15.3	16.2
TM471-1 (50 nM)	75.1	8.7	16.2

This table presents hypothetical data for illustrative purposes based on the known effects of **TM471-1**.[\[1\]](#)

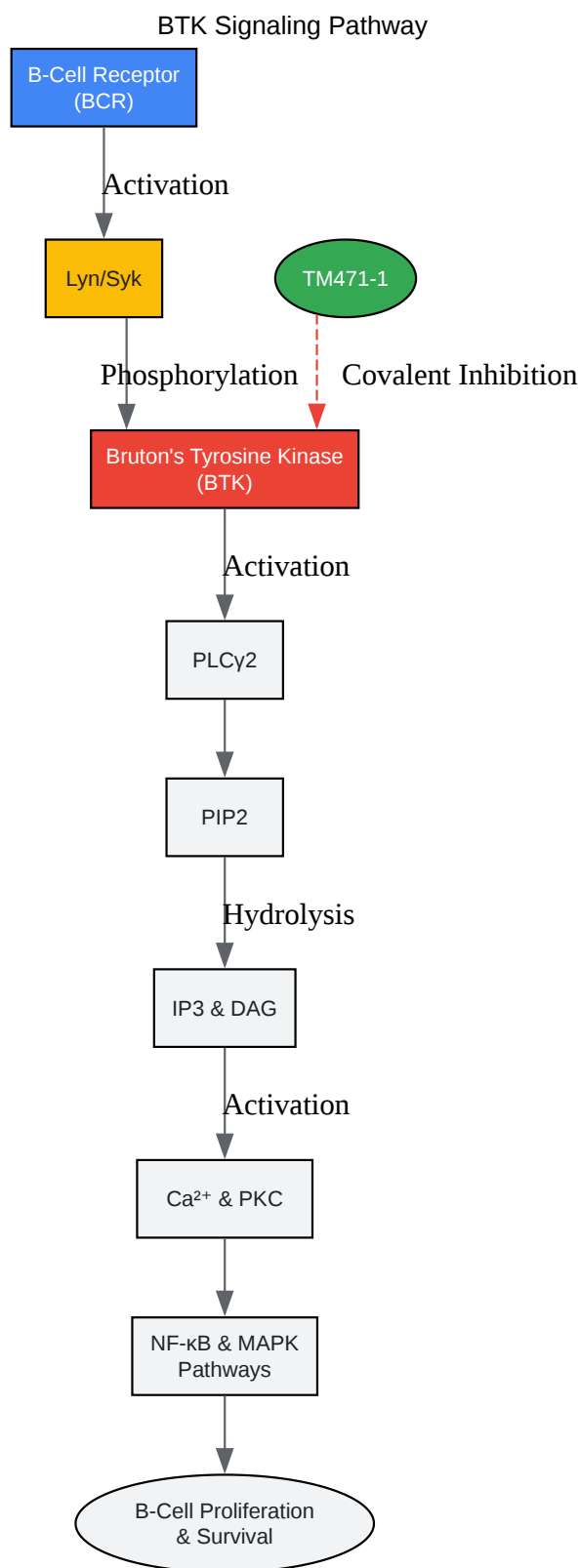
Table 3: Illustrative Example of **TM471-1** Induced Apoptosis in a B-cell Lymphoma Cell Line

Treatment	% Viable Cells (Annexin V- / PI-)	% Early Apoptotic Cells (Annexin V+ / PI-)	% Late Apoptotic/Necrotic Cells (Annexin V+ / PI+)
Vehicle Control	90.3	4.5	5.2
TM471-1 (10 nM)	75.8	15.2	9.0
TM471-1 (50 nM)	58.1	28.7	13.2

This table presents hypothetical data for illustrative purposes based on the known effects of **TM471-1**.^[1]

Signaling Pathway and Experimental Workflows

Bruton's Tyrosine Kinase (BTK) Signaling Pathway

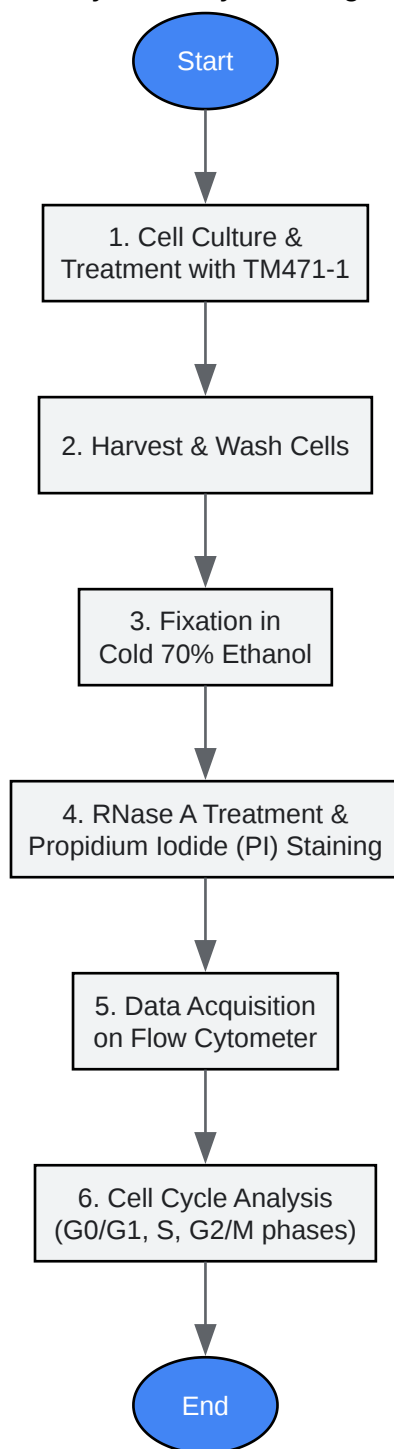


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Caption: A simplified diagram of the BTK signaling pathway and the inhibitory action of **TM471-1**.

Experimental Workflow: Cell Cycle Analysis

Workflow for Cell Cycle Analysis using Flow Cytometry

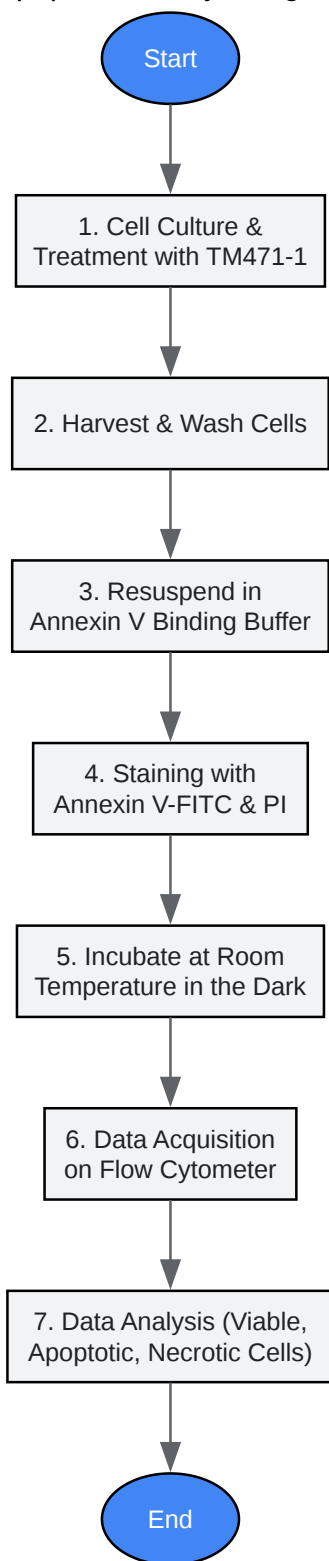


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Caption: Step-by-step workflow for assessing **TM471-1**'s effect on the cell cycle.

Experimental Workflow: Apoptosis Assay

Workflow for Apoptosis Assay using Flow Cytometry

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